

MMG-11: Application Notes and Protocols for Blocking TLR2-Mediated Inflammation

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Compound of Interest

Compound Name: MMG-11 quarterhydrate

Cat. No.: B11933253

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Introduction

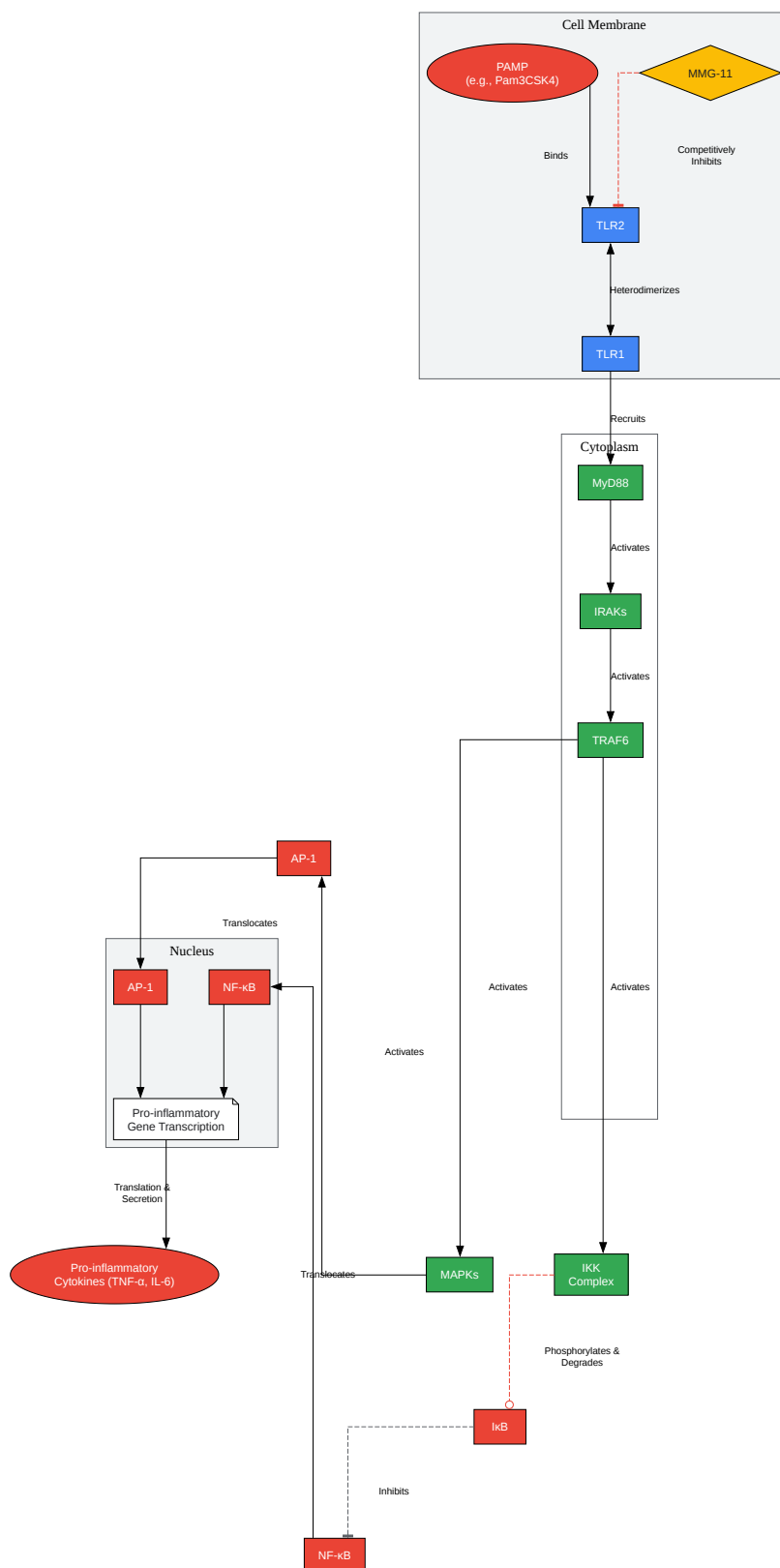
MMG-11 is a potent and selective small-molecule antagonist of Toll-like receptor 2 (TLR2), a key pattern recognition receptor involved in the innate immune response.[1] TLR2 forms heterodimers with TLR1 or TLR6 to recognize a wide array of pathogen-associated molecular patterns (PAMPs) from bacteria, fungi, and viruses, as well as damage-associated molecular patterns (DAMPs) released from host cells.[2] Upon activation, TLR2 initiates a signaling cascade that leads to the activation of transcription factors such as NF- κ B and AP-1, culminating in the production of pro-inflammatory cytokines and chemokines. While this response is crucial for host defense, excessive or dysregulated TLR2 signaling is implicated in the pathophysiology of various inflammatory and autoimmune diseases.

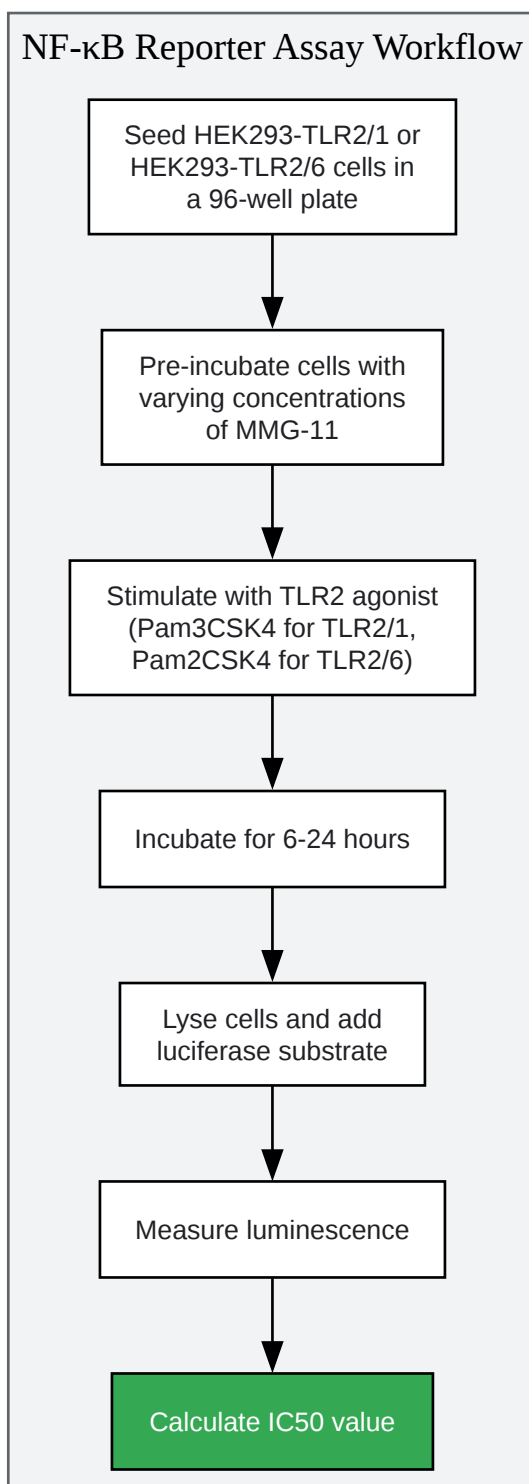
MMG-11 offers a valuable tool for investigating the role of TLR2 in these processes and presents a promising therapeutic candidate for diseases driven by TLR2-mediated inflammation. These application notes provide detailed protocols for utilizing MMG-11 in in vitro and in vivo models of inflammation.

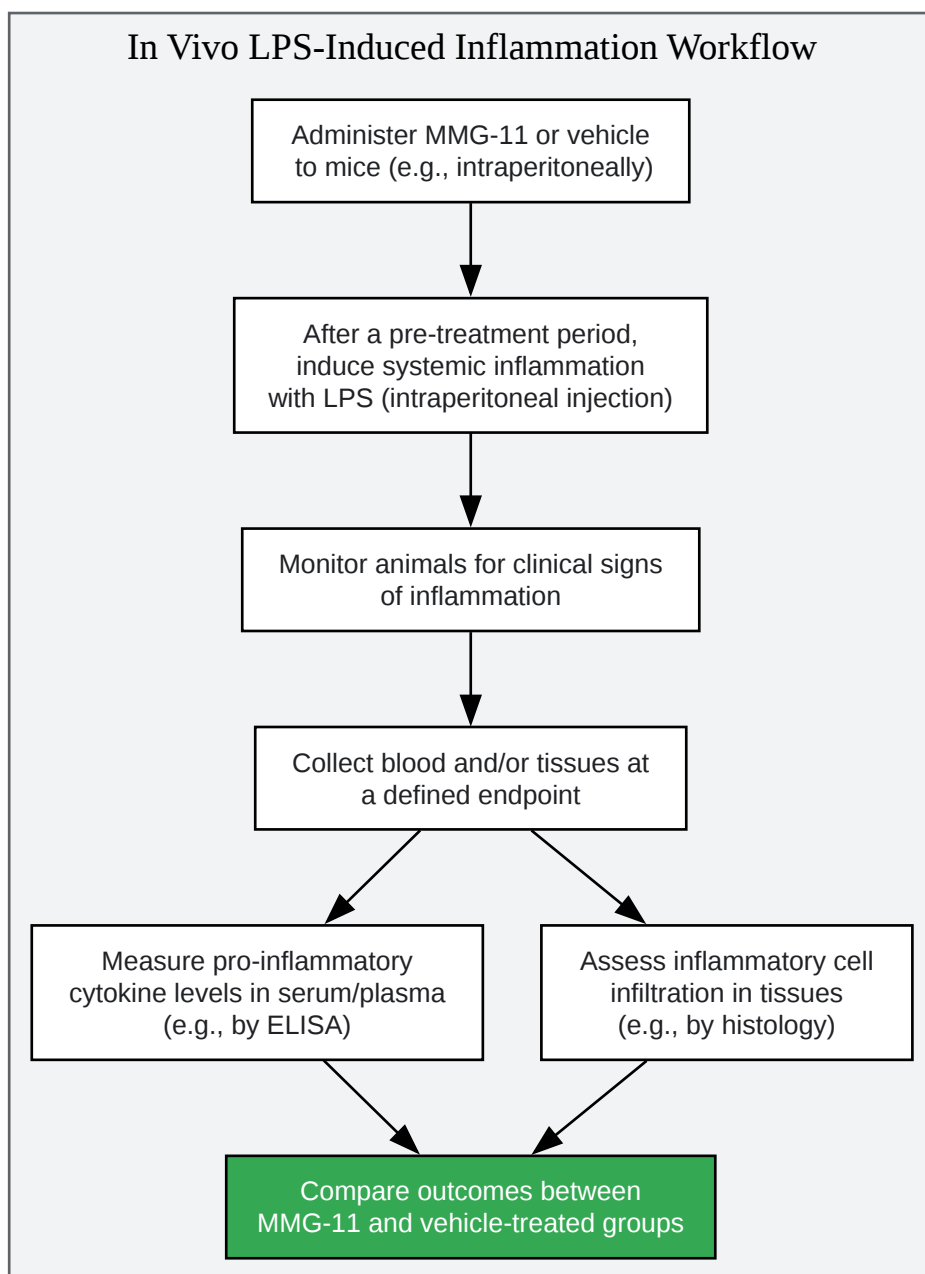
Mechanism of Action

MMG-11 functions as a competitive antagonist of TLR2, with a preference for the TLR2/1 heterodimer.[2] It acts by displacing TLR2 ligands, such as Pam3CSK4, thereby preventing the recruitment of the adaptor protein MyD88 to the receptor's Toll/interleukin-1 receptor (TIR)

domain.[2] This blockade inhibits the downstream activation of mitogen-activated protein kinases (MAPKs) and the nuclear factor-kappa B (NF-κB) signaling pathway, ultimately leading to a reduction in the secretion of pro-inflammatory cytokines like TNF-α and IL-8.[2][3]



NF- κ B Reporter Assay Workflow



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References

- 1. immune-system-research.com [immune-system-research.com]
- 2. The novel small-molecule antagonist MMG-11 preferentially inhibits TLR2/1 signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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